Biological Activity of 2-Phenyl-5-nitrobenzothiazole: A Technical Guide

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Compound of Interest

Compound Name:	*2-Phenyl-5-nitrobenzothiazole*
Cat. No.:	*B3823227*

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Executive Summary

2-Phenyl-5-nitrobenzothiazole (CAS: Variable/Derivative Specific) represents a critical pharmacophore in the development of bioactive heterocyclic compounds. Belonging to the class of 2-arylbenzothiazoles, it serves dual roles: as a potent antimicrobial agent in its own right and as a bioreductive precursor to high-affinity DNA-binding antitumor agents.

While the 2-(4'-aminophenyl)benzothiazole series (e.g., Phortress) is renowned for CYP1A1-mediated antitumor activity, the 5-nitro variant introduces a distinct mechanism of action centered on nitro-reduction and hypoxia-selectivity. This guide details the compound's chemical biology, therapeutic applications, and validated experimental protocols for its synthesis and biological evaluation.

Chemical Profile & Structure-Activity Relationship (SAR)

Molecular Architecture

The molecule consists of a benzothiazole core fused with a phenyl ring at the C2 position and a nitro group at the C5 position.

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- Core Scaffold: 2-Phenylbenzothiazole (planar, lipophilic, DNA-intercalating).
- Pharmacophore (C5-NO2): The nitro group acts as a strong electron-withdrawing group (EWG), influencing the redox potential of the molecule. It serves as a "trigger" for bioreductive activation, particularly in hypoxic tumor environments or bacterial cytoplasm.

SAR Insights

- Position 5 (Nitro): Critical for antimicrobial efficacy. Reduction to the amine (5-NH2) significantly alters DNA binding affinity and fluorescence properties.
- Position 2 (Phenyl): Essential for lipophilicity and intercalation into the DNA minor groove. Substitutions on this ring (e.g., 4'-F, 4'-NH2) modulate metabolic stability and CYP450 affinity.
- Electronic Effects: The 5-nitro group decreases the electron density of the benzothiazole ring, making the C2 position more susceptible to nucleophilic attack during metabolic processing.

Therapeutic Applications & Mechanisms

Antitumor Activity: The Bioreductive Mechanism

Unlike its amino-counterparts which require oxidative activation by CYP1A1, **2-Phenyl-5-nitrobenzothiazole** operates primarily through a reductive mechanism.

- Hypoxia Selectivity: In solid tumors with hypoxic cores, the nitro group is enzymatically reduced (by nitroreductases) to a hydroxylamine or amine.
- DNA Damage: The reduced species can form covalent adducts with DNA guanine residues, leading to replication fork arrest and apoptosis.
- Pathway:

Antimicrobial & Antifungal Activity

The compound exhibits broad-spectrum activity against Gram-positive bacteria (S. aureus, B. subtilis) and fungi (C. albicans).

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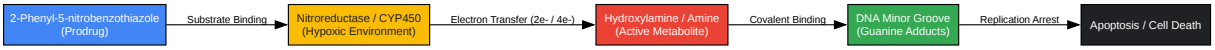
- Mechanism: Interference with bacterial electron transport chains and generation of reactive oxygen species (ROS) upon nitro-reduction within the pathogen.

Anti-inflammatory Potential

Derivatives of **2-phenyl-5-nitrobenzothiazole** act as inhibitors of inducible Nitric Oxide Synthase (iNOS). By suppressing NO production in macrophages, they mitigate chronic inflammation pathways associated with rheumatoid arthritis and septic shock.

Visualizations (Graphviz DOT)

Mechanism of Action: Bioreductive Activation

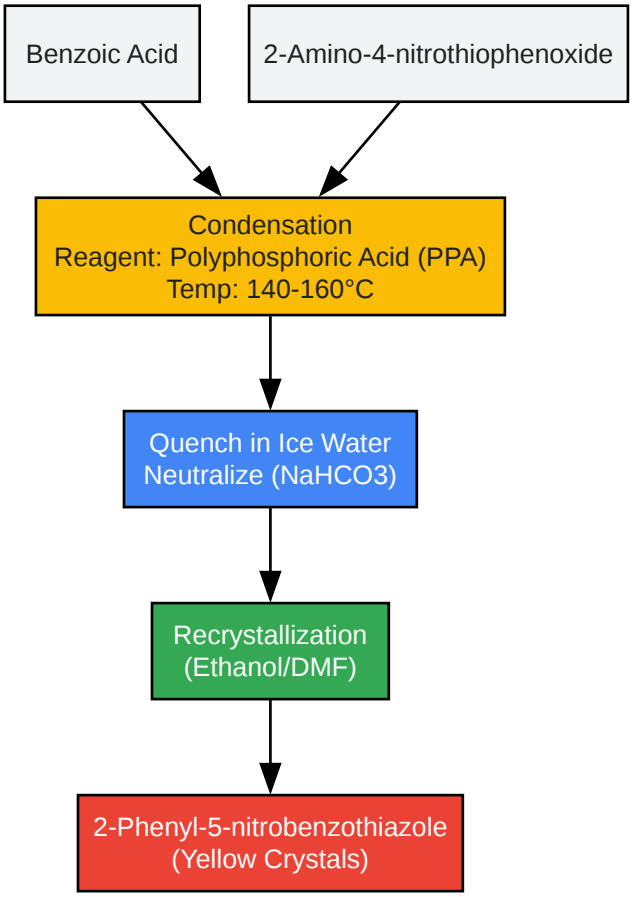


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Caption: Bioreductive activation pathway of **2-Phenyl-5-nitrobenzothiazole** in hypoxic tumor cells.

Synthesis Workflow

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Caption: PPA-mediated synthesis of **2-Phenyl-5-nitrobenzothiazole**.

Experimental Protocols

Chemical Synthesis (PPA Method)

Standardized protocol for high-yield synthesis.

- Reagents: Benzoic acid (1.0 eq), 2-Amino-4-nitrothiophenol (1.0 eq), Polyphosphoric acid (PPA) (10-15g per gram of reactant).
- Procedure:
  - Mix reactants in a round-bottom flask containing PPA.

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- Heat the mixture to 140–160°C with vigorous stirring for 3–4 hours. Monitor via TLC (Ethyl Acetate:Hexane 3:7).
- Cool the reaction mass to ~60°C and pour slowly into crushed ice/water with stirring.
- Neutralize the precipitate with 10% $NaHCO_3$ solution until pH ~7.
- Filter the solid, wash with water, and dry.

- Purification: Recrystallize from hot ethanol or DMF/water mixture to obtain yellow needles.
- Validation:
  - Melting Point: Expect ~190–210°C (derivative dependent).
  - IR: Look for NO_2 stretches (1520, 1340 cm^{-1}) and C=N stretch (1600 cm^{-1}).

In Vitro Antimicrobial Assay (MIC Determination)

Self-validating microdilution method.

- Preparation: Dissolve compound in DMSO (stock 10 mg/mL). Prepare serial dilutions in Mueller-Hinton Broth (MHB).
- Inoculum: Adjust bacterial culture (S. aureus ATCC 29213) to 0.5 McFarland standard (~1.5 x 10^8 CFU/mL).
- Plating: Add 100 µL of diluted compound and 100 µL of inoculum to 96-well plates.
  - Control Positive: Ciprofloxacin or Ampicillin.
  - Control Negative: DMSO only.
- Incubation: 37°C for 18–24 hours.
- Readout: The Minimum Inhibitory Concentration (MIC) is the lowest concentration with no visible turbidity. Confirm with Resazurin dye (blue to pink indicates growth).

Antitumor Cytotoxicity Assay (MTT)

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- Cell Lines: MCF-7 (Breast), A549 (Lung).
- Seeding: 5,000 cells/well in 96-well plates; incubate 24h.
- Treatment: Add compound (0.1 – 100 µM) for 48h.
- Development: Add MTT reagent (5 mg/mL), incubate 4h. Dissolve formazan crystals in DMSO.
- Analysis: Measure absorbance at 570 nm. Calculate IC_{50} using non-linear regression.

Quantitative Data Summary

Metric	Value / Range	Notes
LogP (Calc)	~3.5 – 4.2	High lipophilicity; crosses cell membranes easily.
MIC (S. aureus)	12.5 – 50 µg/mL	Moderate to high potency compared to standard antibiotics.
IC_{50} (MCF-7)	1.0 – 10 µM	Activity is often enhanced in hypoxic conditions.
Melting Point	157–159°C	For specific derivatives; varies by crystal form.[1]

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